

7-Chloronorbornane: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 7-Chlorobicyclo(2.2.1)heptane

CAS No.: 765-80-0

Cat. No.: B16132506

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Abstract

7-Chloronorbornane, a halogenated derivative of the bicyclic alkane norbornane, presents a unique structural motif of interest in synthetic organic chemistry and as a building block in medicinal chemistry. This technical guide provides a detailed overview of the known physicochemical properties of 7-chloronorbornane (also known as 7-chlorobicyclo[2.2.1]heptane). Due to the relative scarcity of published experimental data for this specific isomer compared to its counterparts (e.g., exo-2-chloronorbornane), this document consolidates available information and highlights areas where data is absent. This guide is intended to serve as a foundational resource for researchers and professionals engaged in work involving this compound.

Introduction

Norbornane and its derivatives are rigid bicyclic systems that have found extensive application in the study of reaction mechanisms, stereochemistry, and as scaffolds in drug discovery. The introduction of a chlorine atom at the bridgehead (C7) position in 7-chloronorbornane

significantly influences its electronic and steric properties, leading to distinct reactivity compared to other chlorinated isomers. Understanding these properties is crucial for its effective utilization in synthetic and pharmaceutical applications.

Physicochemical Properties

Quantitative experimental data for many of the fundamental physicochemical properties of 7-chloronorbornane are not readily available in the public domain. The following table summarizes the known information, with significant gaps highlighted.

Property	Value	Source
Molecular Formula	C ₇ H ₁₁ Cl	PubChem[1]
Molecular Weight	130.617 g/mol	Guidechem[2]
CAS Number	765-80-0	Guidechem[2]
Melting Point	Data not available	
Boiling Point	Data not available	
Density	Data not available	
Solubility	Data not available	
Dipole Moment	2.05 D	Stenutz[3]
XLogP3	2.4	PubChem[1]

Spectral Data

Detailed experimental spectral data (NMR, IR, Mass Spectrometry) for 7-chloronorbornane are not widely published. The following sections provide general expectations for the spectral characteristics of this molecule based on its structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR: The proton NMR spectrum of 7-chloronorbornane is expected to be complex due to the rigid bicyclic structure and the resulting diastereotopic relationships between protons. The bridgehead proton at C7, being adjacent to the chlorine atom, would likely appear as a singlet

or a narrowly split multiplet. The other protons on the bicyclic framework would exhibit complex splitting patterns due to vicinal and long-range couplings.

¹³C NMR: The carbon NMR spectrum would show distinct signals for the seven carbon atoms. The C7 carbon, directly attached to the chlorine atom, would be significantly deshielded. The chemical shifts of the other carbons would be influenced by their spatial relationship to the chlorine and the overall geometry of the molecule.

Infrared (IR) Spectroscopy

The IR spectrum of 7-chloronorbornane is expected to be dominated by absorptions corresponding to C-H and C-Cl bond vibrations.

- C-H stretching: Strong absorptions are expected in the region of 2850-3000 cm⁻¹, characteristic of sp³ C-H bonds in the bicyclic system.
- C-H bending: Absorptions corresponding to scissoring and rocking vibrations of the CH₂ groups and bending of the C-H bonds are expected in the 1470-1350 cm⁻¹ region.
- C-Cl stretching: A moderate to strong absorption band is anticipated in the fingerprint region, typically between 800 and 600 cm⁻¹, corresponding to the C-Cl stretching vibration. The exact position would be influenced by the unique steric environment of the C7 position.

Mass Spectrometry

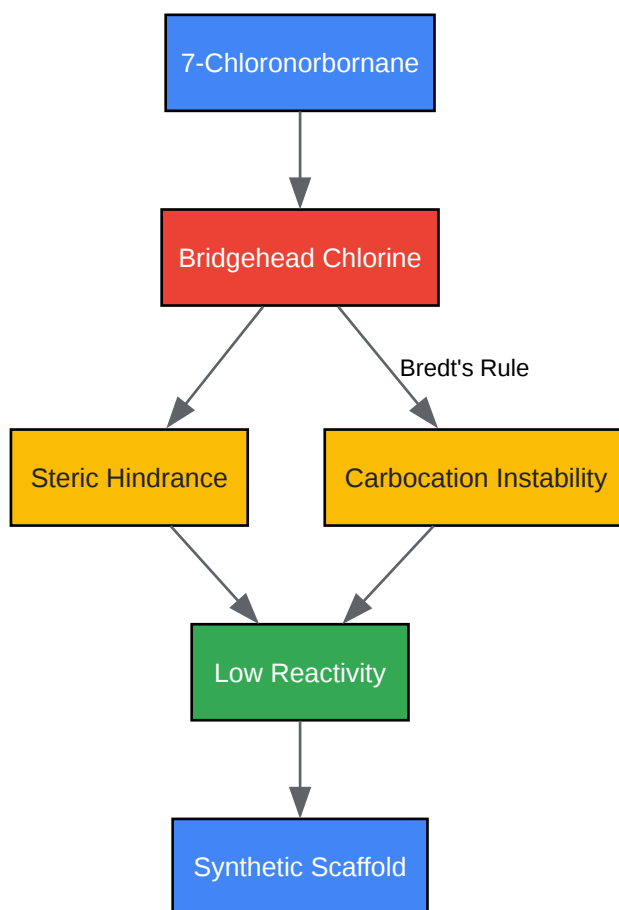
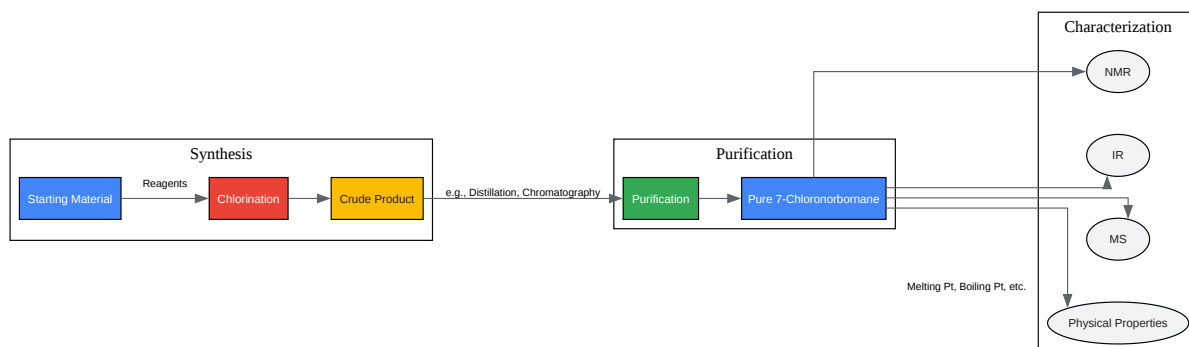
The mass spectrum of 7-chloronorbornane would exhibit a characteristic isotopic pattern for a molecule containing one chlorine atom. The molecular ion peak (M⁺) would be observed, accompanied by an (M+2)⁺ peak with an intensity of approximately one-third that of the M⁺ peak, reflecting the natural abundance of the ³⁵Cl and ³⁷Cl isotopes. Fragmentation would likely involve the loss of a chlorine atom and subsequent rearrangements of the resulting norbornyl cation.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of 7-chloronorbornane are not readily available. A known method for its preparation is attributed to Roberts, Johnson, and Carboni, though the specific procedural details were not found in the immediate search. A

general synthetic approach could involve the chlorination of norbornane or a derivative at the 7-position.

General Workflow for Synthesis and Characterization:



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References

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- 2. Page loading... [guidechem.com]
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